

The Discovery and Development of Oxyphenonium Bromide: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxyphenonium

Cat. No.: B072533

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Oxyphenonium bromide, a quaternary ammonium anticholinergic agent, emerged in the mid-20th century as a therapeutic option for peptic ulcer disease and gastrointestinal hypermotility. This technical guide provides a comprehensive overview of the discovery, development, and pharmacological profile of **oxyphenonium** bromide. It details the drug's mechanism of action as a muscarinic acetylcholine receptor antagonist, its synthesis, and key findings from preclinical and clinical studies. This document is intended to serve as a resource for researchers and professionals in drug development interested in the history and science of anticholinergic compounds.

Introduction

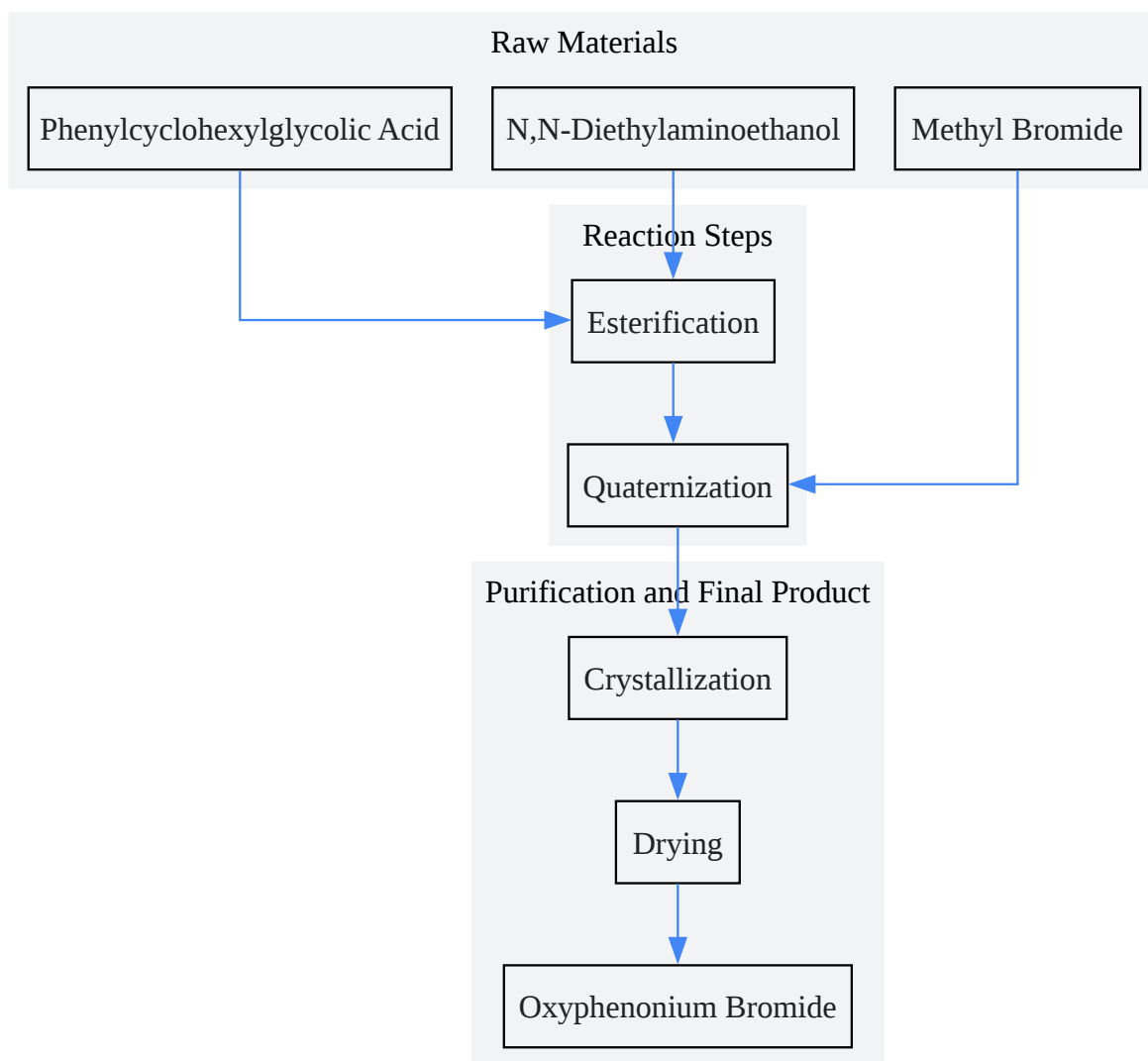
Oxyphenonium bromide is a synthetic compound that belongs to the class of quaternary ammonium anticholinergic agents.^{[1][2][3]} Developed in the mid-20th century, it was primarily used for its spasmolytic and anti-secretory properties in the treatment of various gastrointestinal disorders, such as peptic ulcers and irritable bowel syndrome.^{[4][5]} As a quaternary ammonium compound, its structure confers a permanent positive charge, which limits its ability to cross the blood-brain barrier, thereby reducing central nervous system side effects compared to tertiary amine anticholinergics.^{[6][7]} This guide will delve into the historical development, synthesis, and the preclinical and clinical pharmacology of **oxyphenonium** bromide.

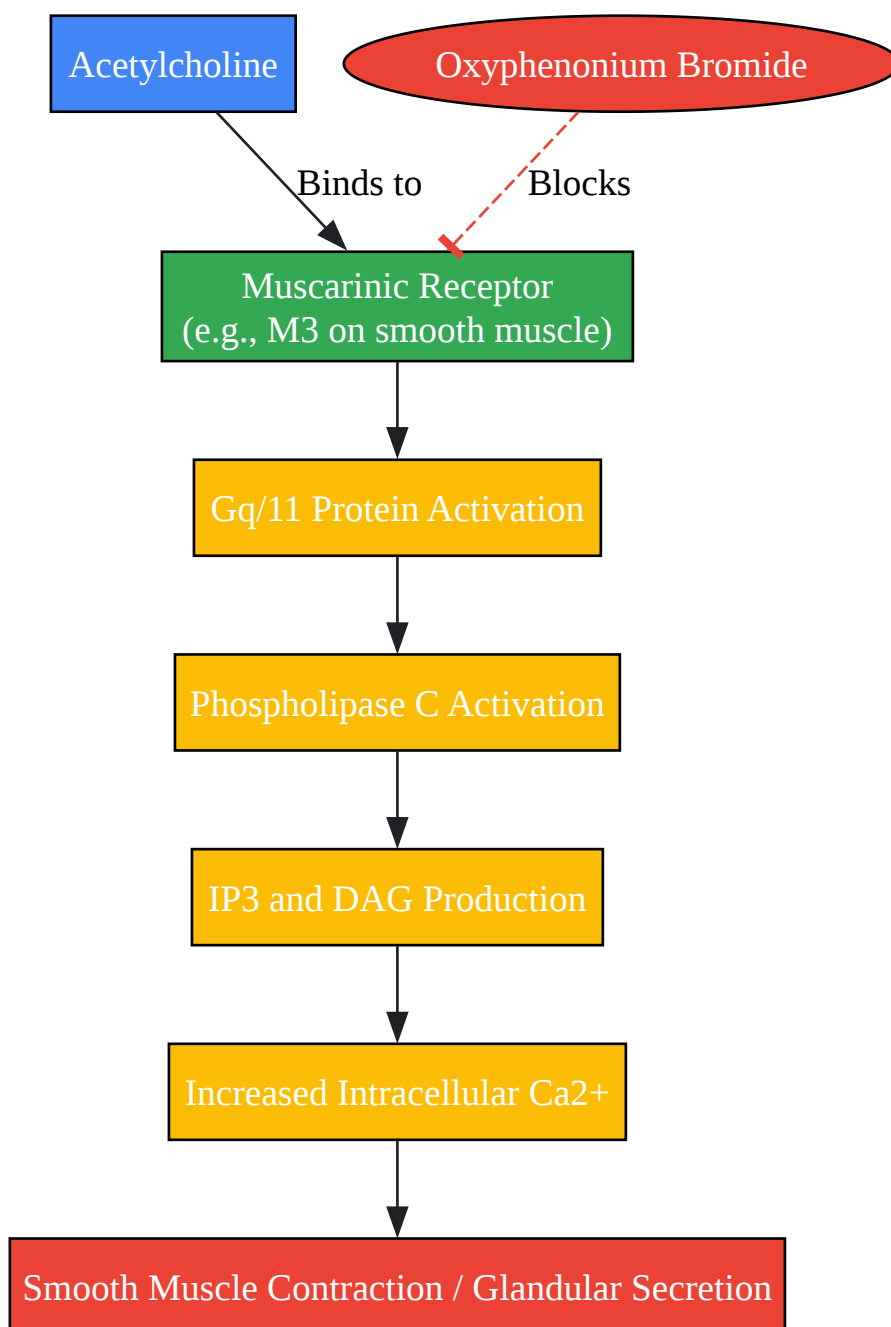
Discovery and Development History

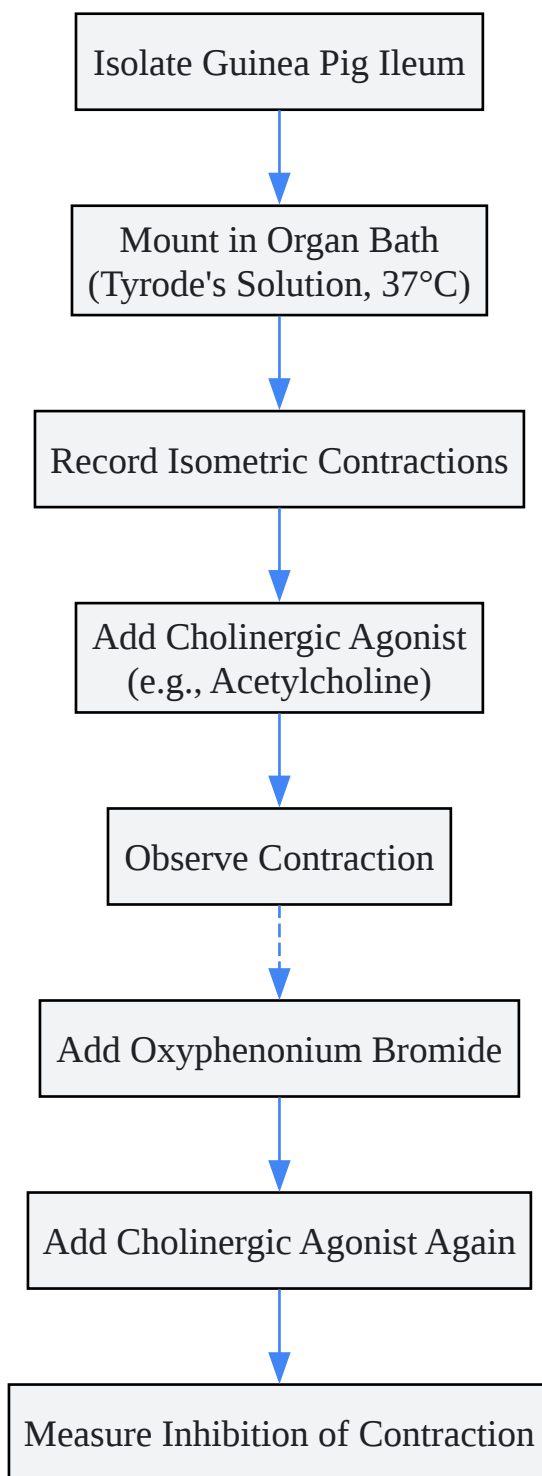
The development of **oxyphenonium** bromide can be traced back to the research efforts of Ciba Pharmaceutical Company (now part of Novartis) in the early 1950s. The drug was marketed under the trade name Antrenyl®.^[8] A pivotal publication by Plummer, Barrett, Rutledge, and Yonkman in 1953 in the *Journal of Pharmacology and Experimental Therapeutics* provided the first detailed account of its pharmacological properties.^[9] This was followed by another paper from the same group detailing its effects on gastric acid secretion and ulcer formation in animal models.^[10]

Clinical investigations into its efficacy for treating peptic ulcers began to appear in the mid-1950s, establishing its role as an adjunct in the management of this condition.^[7]^[11]

Developmental Timeline:







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pharmacologic properties of antrenyl (oxyphenonium) (BA5473) diethyl(2-hydroxyethyl)methylammonium bromide alpha-phenyl-cyclohexaneglycolate, an anticholinergic agent - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. What is the mechanism of Oxyphenonium Bromide? [synapse.patsnap.com]
- 3. Oxyphenonium Bromide: Uses, Side Effects and Medicines | Apollo Pharmacy [apollopharmacy.in]
- 4. Anticholinergic Agents - LiverTox - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. What is Oxyphenonium Bromide used for? [synapse.patsnap.com]
- 6. Anticholinergics in palliative medicine: an update - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mayoclinic.elsevierpure.com [mayoclinic.elsevierpure.com]
- 8. ebm-journal.org [ebm-journal.org]
- 9. The past, present and future of anticholinergic drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Inhibition of ulcer formation in the Shay rat and reduction of gastric acidity in dogs by antrenyl (oxyphenonium) (BA5473) diethyl(2-hydroxyethyl)methylammonium bromide alpha-phenyl-cyclohexaneglycolate, an anticholinergic agent - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Anticholinergic Medications - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Discovery and Development of Oxyphenonium Bromide: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072533#oxyphenonium-bromide-discovery-and-development-history]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com